

Application Notes and Protocols: Citronellyl Nitrile in Cosmetics and Personal Care

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Compound of Interest

Compound Name: Citronellyl nitrile

Cat. No.: B1228654

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Citronellyl nitrile is a synthetic aroma chemical prized in the fragrance and cosmetics industry for its fresh, citrusy, and slightly floral scent profile.^[1] It offers greater stability in various cosmetic bases compared to its aldehyde analogue, citronellal, particularly in terms of heat, light, and pH, making it a versatile ingredient for a wide range of personal care products.^[2] These application notes provide detailed protocols for the evaluation and use of **Citronellyl nitrile** in cosmetic formulations.

Physicochemical Properties and Specifications

Citronellyl nitrile is a colorless to pale yellow liquid with a characteristic fresh, lemon-like odor with green nuances.^{[2][3][4]} Its stability and solubility in common cosmetic ingredients are key to its successful incorporation into formulations.^{[2][5]}

Property	Value	Reference
Chemical Name	3,7-Dimethyloct-6-enenitrile	[4]
CAS Number	51566-62-2	[4]
Molecular Formula	C10H17N	[4]
Molecular Weight	151.25 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[4]
Odor Profile	Fresh, lemon, citrus, green, slightly floral	[2][5]
Solubility	Soluble in alcohol and oils; insoluble in water.	[1][2]
Boiling Point	231°C	[4]
Vapor Pressure	0.037 mmHg @ 20°C	[4]
Log P	3.55	[4]

Applications in Cosmetic and Personal Care Products

Citronellyl nitrile is a versatile fragrance ingredient suitable for a wide array of product types due to its stability and pleasant scent profile.[1][3]

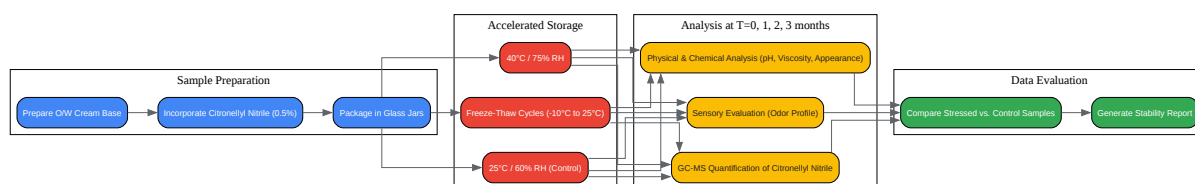
Product Category	Recommended Use Level (%)	Key Benefits
Fine Fragrance (Eau de Toilette, Perfume)	Up to 10%	Provides a fresh, diffusive top and middle note. Blends well with floral and citrus accords. [2][5]
Creams and Lotions	0.1 - 1.0%	Imparts a clean and lasting fragrance. Stable in oil-in-water and water-in-oil emulsions.
Shampoos and Conditioners	0.2 - 1.0%	Good stability in surfactant-based systems, providing a fresh scent to hair care products.[5]
Soaps (Bar and Liquid)	0.5 - 2.0%	Excellent stability in alkaline conditions, making it a preferred choice over citronellal.[2][5]
Deodorants and Antiperspirants	0.1 - 0.5%	Provides a fresh scent and masks base odors effectively. Good stability in these product forms.[5]
Fabric Softeners and Detergents	0.1 - 1.0%	Delivers a long-lasting fresh and clean fragrance to fabrics. Stable in the presence of surfactants and enzymes.[1]

Experimental Protocols

Stability Testing of Citronellyl Nitrile in an O/W Emulsion

This protocol outlines a method to assess the chemical stability of **Citronellyl nitrile** in a standard oil-in-water (O/W) cream base under accelerated aging conditions.

Workflow for Stability Testing



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Caption: Workflow for the accelerated stability testing of **Citronellyl nitrile** in a cosmetic emulsion.

Methodology:

- Preparation of O/W Cream Base: Prepare a standard oil-in-water cream base without any fragrance.
- Incorporation of **Citronellyl Nitrile**: Accurately weigh and incorporate 0.5% (w/w) of **Citronellyl nitrile** into the cream base at a temperature below 40°C with gentle mixing until homogeneous.
- Packaging: Package the final formulation in inert glass jars with airtight closures.
- Storage Conditions:
 - Place samples in stability chambers at 40°C ± 2°C / 75% RH ± 5% RH.
 - Store control samples at 25°C ± 2°C / 60% RH ± 5% RH.
 - Subject a set of samples to three freeze-thaw cycles (-10°C for 24 hours, then 25°C for 24 hours).

- Analysis Schedule: Analyze the samples at initial time (T=0) and after 1, 2, and 3 months.
- Analytical Methods:
 - Sensory Evaluation: A trained panel evaluates the odor profile for any changes from the initial scent.
 - Physical and Chemical Analysis: Measure pH, viscosity, and observe for any changes in color, appearance, or phase separation.
 - GC-MS Quantification: Extract the fragrance from the cream base and quantify the concentration of **Citronellyl nitrile** using Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Analysis of Citronellyl Nitrile by GC-MS

This protocol describes the quantification of **Citronellyl nitrile** in a cosmetic product using GC-MS.

Workflow for GC-MS Analysis



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Caption: Workflow for the quantitative analysis of **Citronellyl nitrile** in a cosmetic sample by GC-MS.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 1g of the cosmetic product into a centrifuge tube.

- Add a known amount of a suitable internal standard.
- Add 10 mL of a suitable solvent (e.g., methyl tert-butyl ether).
- Vortex for 5 minutes and centrifuge at 3000 rpm for 10 minutes.
- Collect the supernatant for analysis.
- GC-MS Conditions (Illustrative):
 - Column: DB-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Program: Initial temperature of 60°C, ramp to 280°C at 10°C/min, hold for 5 minutes.
 - Injector: Splitless mode at 250°C.
 - MS Detector: Electron Impact (EI) ionization at 70 eV. Scan range of 40-400 m/z.
- Quantification:
 - Prepare a calibration curve using standard solutions of **Citronellyl nitrile**.
 - Identify the **Citronellyl nitrile** peak in the sample chromatogram based on its retention time and mass spectrum.
 - Calculate the concentration based on the peak area ratio to the internal standard and the calibration curve.

Sensory Evaluation: Triangle Test

This protocol is used to determine if a sensory difference exists between two samples, for example, a control and a sample that has undergone stability testing.

Workflow for Triangle Test



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Caption: Workflow for conducting a sensory triangle test.

Methodology:

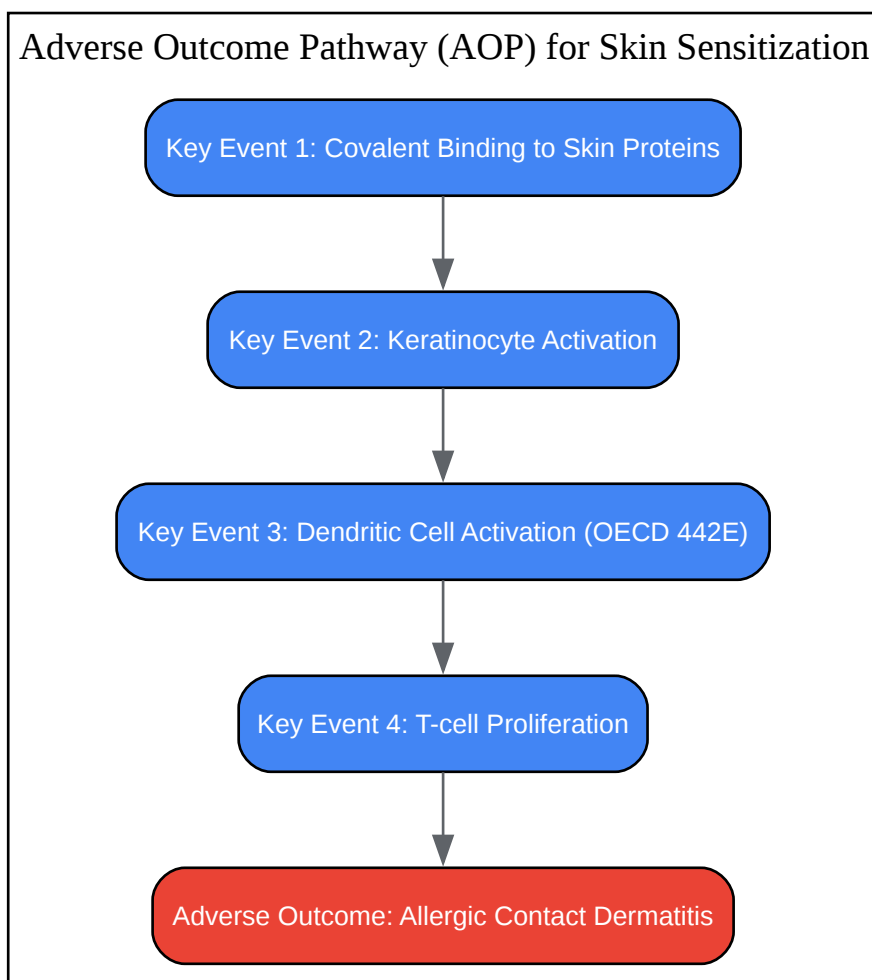
- **Panelist Selection:** Select a panel of at least 20-30 trained sensory assessors.
- **Sample Preparation:** Prepare two sets of samples: a control (A) and the test sample (B).
- **Test Presentation:** Present each panelist with three coded samples. Two of the samples are identical (e.g., A, A) and one is different (e.g., B). The order of presentation should be randomized for each panelist (e.g., AAB, ABA, BAA, BBA, BAB, ABB).
- **Evaluation:** Panelists are asked to identify the sample that is different from the other two.
- **Data Analysis:** The number of correct identifications is counted. Statistical tables for the triangle test are used to determine if there is a significant difference between the two samples at a given confidence level (typically 95%).

Safety and Regulatory Information

Skin Sensitization

Based on available data, **Citronellyl nitrile** is not expected to be a skin sensitizer. The OECD Test Guideline 442E describes in vitro methods for assessing skin sensitization potential.

Adverse Outcome Pathway for Skin Sensitization



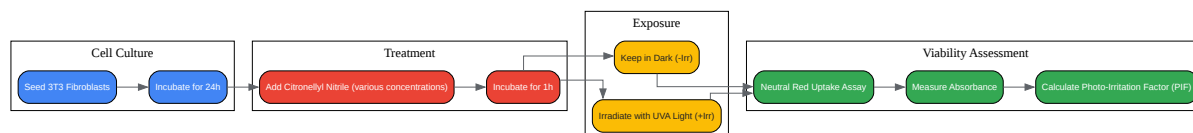
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Caption: Simplified Adverse Outcome Pathway for skin sensitization.

Phototoxicity

The potential for a substance to cause a phototoxic reaction can be assessed using the OECD Test Guideline 432: In Vitro 3T3 NRU Phototoxicity Test.

Workflow for OECD 432 Phototoxicity Test



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Caption: Workflow for the in vitro 3T3 NRU phototoxicity test (OECD 432).

IFRA Standards

The use of **Citronellyl nitrite** in fragrance formulations should comply with the standards set by the International Fragrance Association (IFRA). It is recommended to consult the latest IFRA Standards for specific restrictions and maximum use levels in different product categories. An IFRA Certificate of Conformity for **Citronellyl nitrite** would provide detailed information on its compliance.^{[6][7][8]}

Conclusion

Citronellyl nitrite is a valuable and stable fragrance ingredient for a wide range of cosmetic and personal care products. Its fresh, citrusy profile is highly desirable in many applications. The protocols outlined in these notes provide a framework for formulators and researchers to evaluate its stability, performance, and safety in their specific product matrices. Adherence to good laboratory practices and relevant regulatory guidelines is essential for the successful and safe use of this ingredient.

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